

Environmental Fate and Behavior of Picoxystrobin: A Technical Guide

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Compound of Interest

Compound Name: Picoxystrobin

Cat. No.: B033183

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and behavior of the fungicide **picoxystrobin**. It is designed to be a valuable resource for researchers, environmental scientists, and professionals involved in the development and assessment of agrochemicals. This document synthesizes key data on the degradation, mobility, and dissipation of **picoxystrobin** in various environmental compartments and details the methodologies of pivotal experimental studies.

Physicochemical Properties

A fundamental understanding of the environmental fate of a chemical begins with its physicochemical properties. These properties govern its distribution and behavior in the environment.

Property	Value	Reference
IUPAC Name	methyl (E)-3-methoxy-2-[2-({[6-(trifluoromethyl)pyridin-2-yl]oxy}methyl)phenyl]prop-2-enoate	[1]
CAS Number	117428-22-5	[2]
Molecular Formula	C ₁₈ H ₁₆ F ₃ NO ₄	[1]
Molecular Weight	367.3 g/mol	[2]
Water Solubility	3.1 mg/L (at 20 °C)	
Vapor Pressure	5.5 x 10 ⁻³ mPa (at 20 °C)	
Octanol-Water Partition Coefficient (log Kow)	3.6 (at 20 °C)	

Environmental Fate Summary

Picoxystrobin is subject to several processes in the environment that determine its persistence and potential for exposure to non-target organisms. The primary routes of dissipation are microbial degradation in soil and photolysis.

Degradation in Soil

Picoxystrobin is considered to be moderately persistent in soils.[3] The primary degradation pathway in soil is aerobic microbial degradation.

Study Type	Half-life (DT ₅₀)	Reference
Aerobic Soil Metabolism (Laboratory, 20°C)	16 - 73 days	[2]
Field Dissipation	1.3 - 35 days	[2]
Soil Surface Photolysis (equivalent to 30 summer days at 50° latitude)	7 days	[2]

Behavior in Water Systems

In aquatic environments, **picoxystrobin**'s fate is influenced by hydrolysis and photolysis. It is stable to hydrolysis under acidic and neutral conditions. Photolysis in water can be a significant degradation pathway.

Study Type	Half-life (DT ₅₀)	Conditions	Reference
Hydrolysis	Stable	pH 4 and 7	[4]
Hydrolysis	~15 days	pH 9, 50°C	
Aqueous Photolysis	21 days	pH 7	
Water-Sediment System (Water phase)	7 - 15 days	Laboratory and outdoor	

Mobility

The mobility of **picoxystrobin** in soil is generally low to moderate, indicating a limited potential to leach into groundwater.[\[3\]](#) The adsorption of **picoxystrobin** to soil particles is a key factor controlling its mobility.

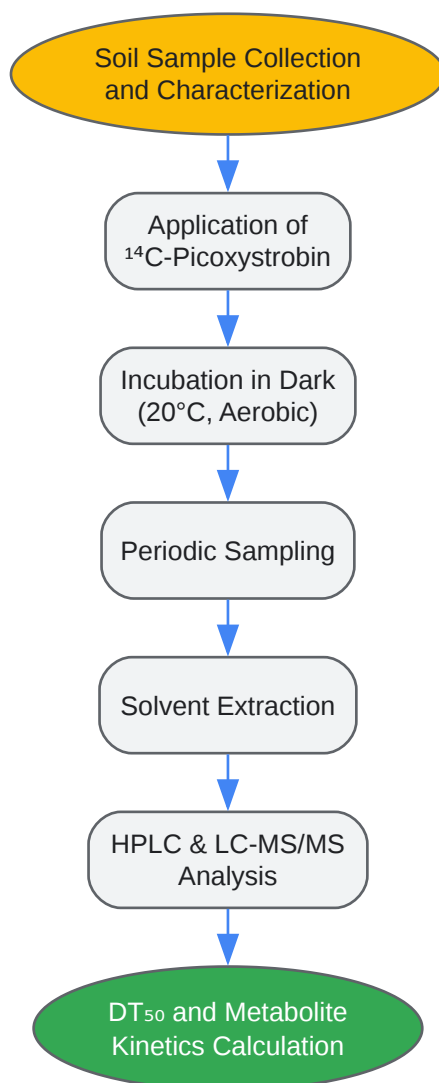
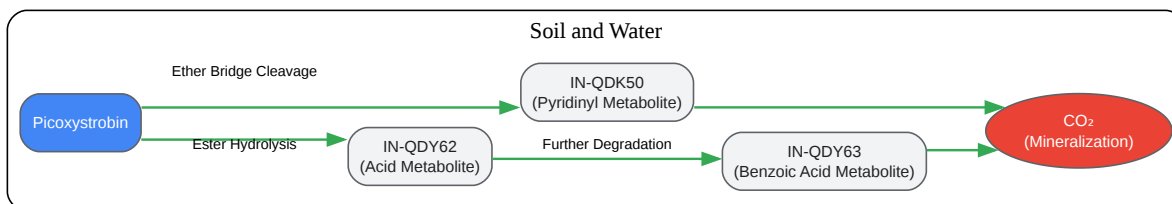
Parameter	Value	Interpretation	Reference
Adsorption Coefficient (K _{oc})	741 - 1200 L/kg	Low to Moderate Mobility	[3]

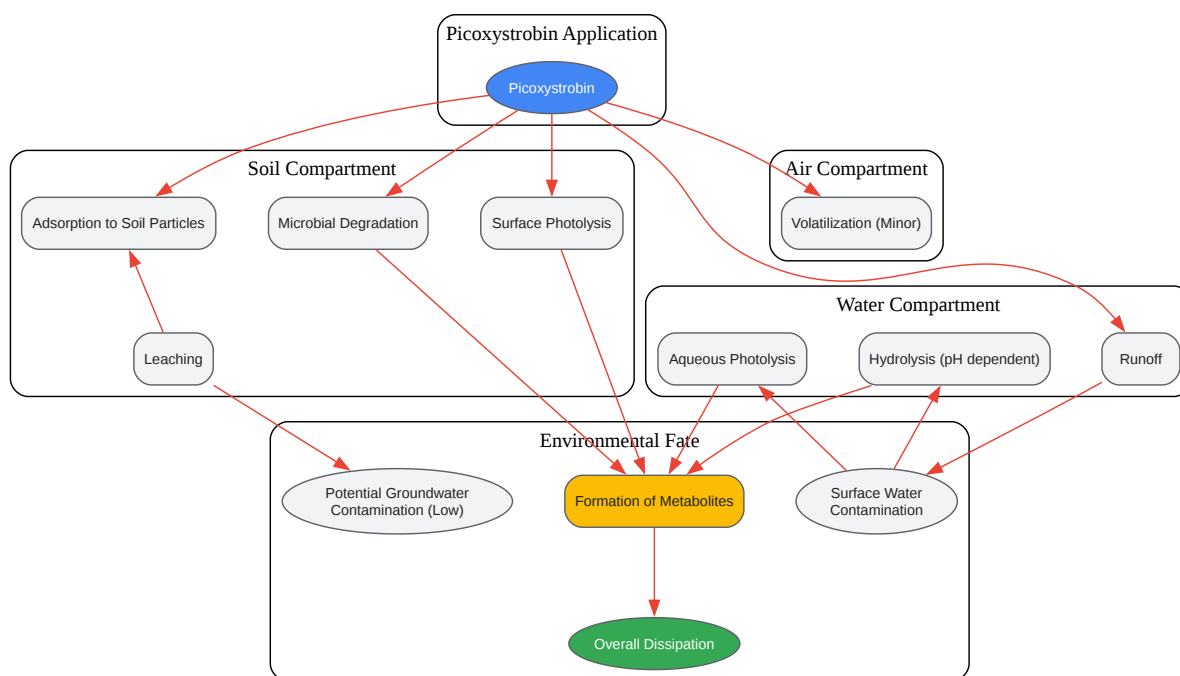
Volatilization

Due to its low vapor pressure, volatilization is not considered a major route of dissipation for **picoxystrobin** from soil or water surfaces.[\[3\]](#)

Degradation Pathways

The degradation of **picoxystrobin** in the environment proceeds through several key reactions, primarily involving the cleavage of the ether bridge and hydrolysis of the ester group. This leads to the formation of several metabolites.





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